

Application Notes and Protocols for Evaluating Benapenem Efficacy

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Compound of Interest

Compound Name: Benapenem

Cat. No.: B10856575

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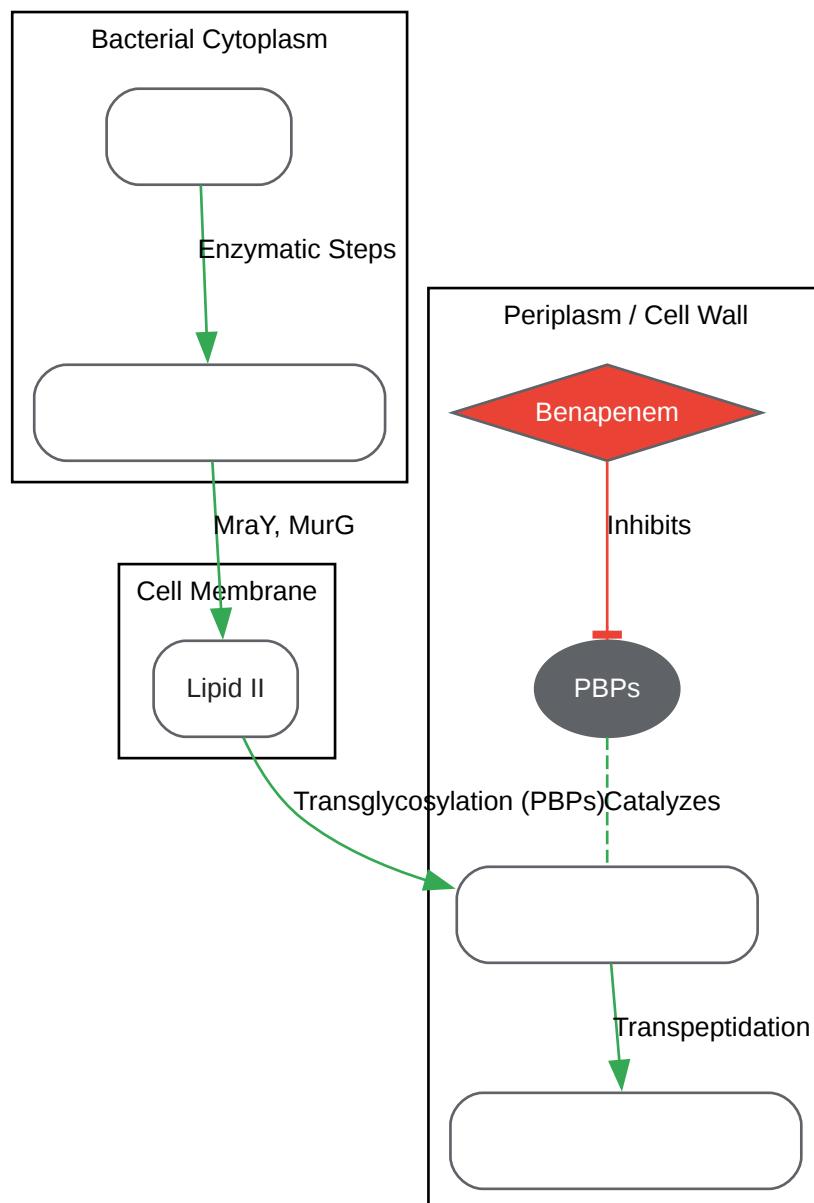
For Researchers, Scientists, and Drug Development Professionals

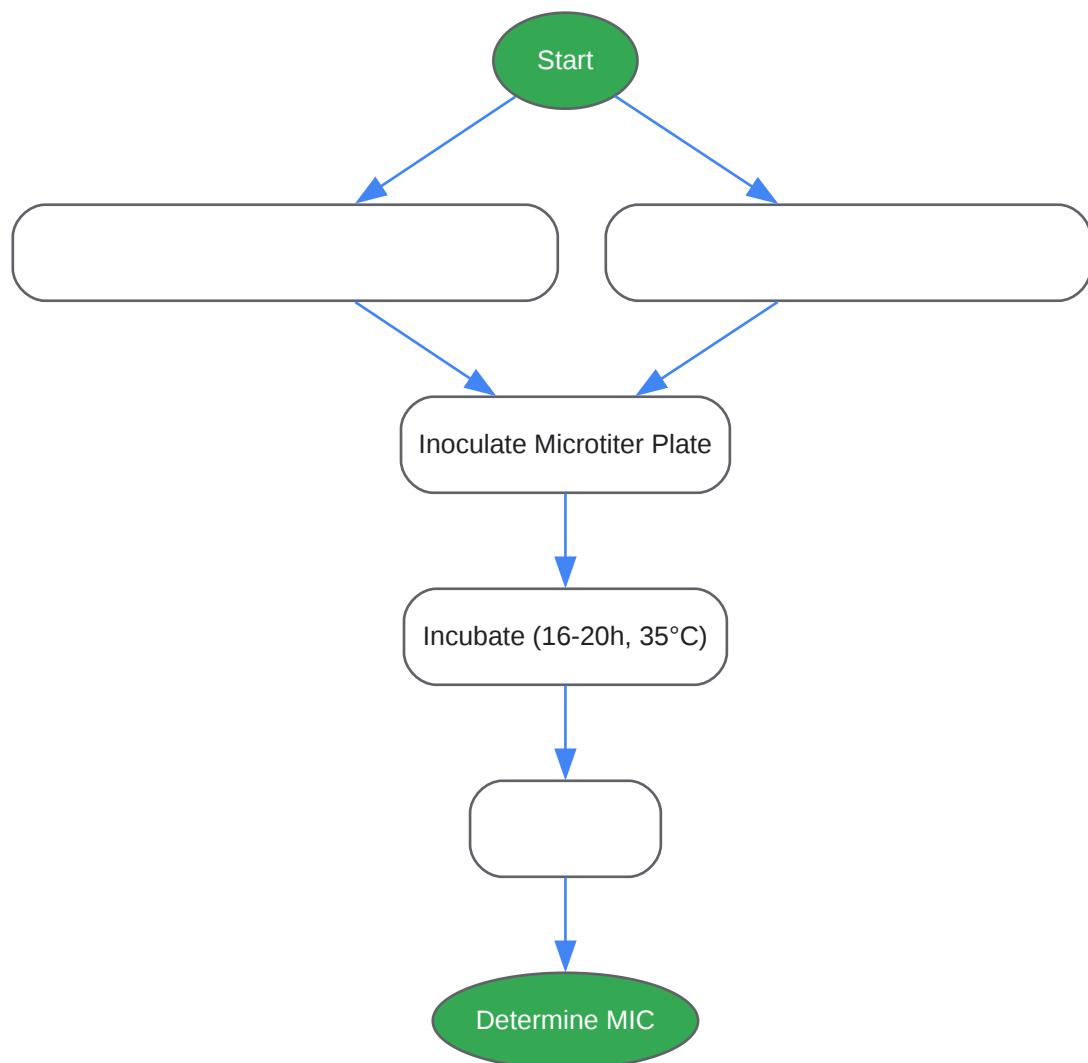
Introduction

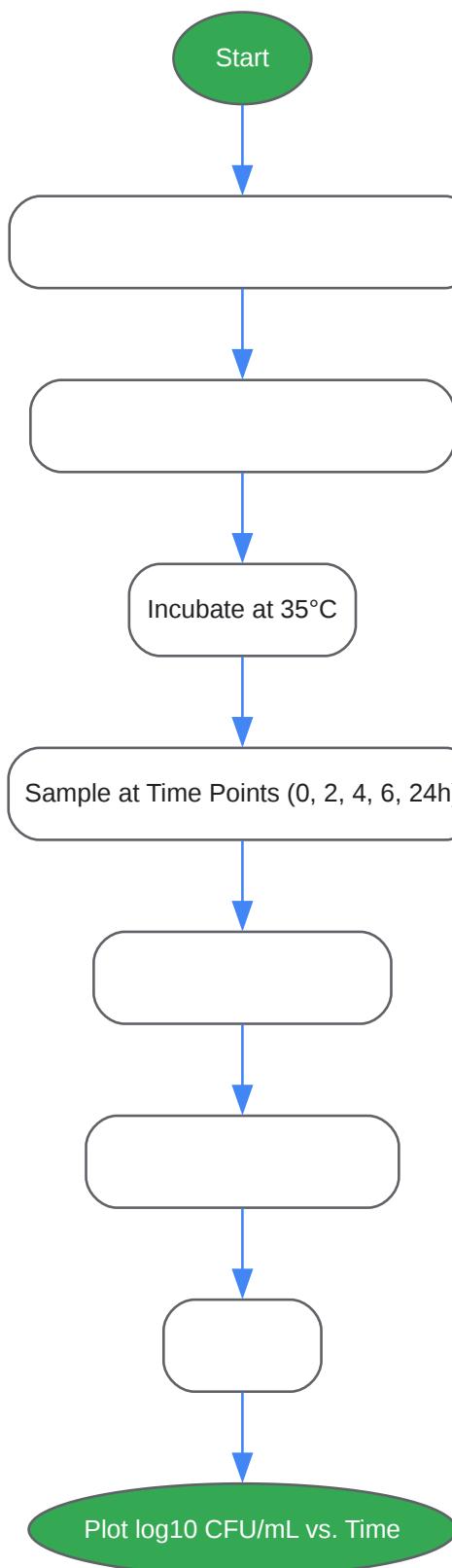
Benapenem is a novel carbapenem antibiotic with a broad spectrum of activity against Gram-negative bacteria.^[1] Like other β -lactam antibiotics, **Benapenem**'s primary mechanism of action is the inhibition of bacterial cell wall synthesis.^{[1][2]} It achieves this by binding to and inactivating essential penicillin-binding proteins (PBPs), which are enzymes crucial for the final steps of peptidoglycan synthesis.^{[1][3]} This disruption of cell wall integrity leads to bacterial cell lysis and death. These application notes provide detailed protocols for key cell-based assays to evaluate the *in vitro* efficacy of **Benapenem**.

Mechanism of Action: Inhibition of Peptidoglycan Synthesis

Benapenem, as a carbapenem, targets the transpeptidation step in peptidoglycan synthesis. Peptidoglycan provides structural integrity to the bacterial cell wall, protecting the bacterium from osmotic lysis. The synthesis of peptidoglycan is a multi-step process that culminates in the cross-linking of peptide side chains, a reaction catalyzed by PBPs. **Benapenem**'s β -lactam ring mimics the D-Ala-D-Ala moiety of the peptide side chain, allowing it to bind to the active site of PBPs, forming a stable acyl-enzyme intermediate and effectively inactivating the enzyme. This blockage of cell wall cross-linking weakens the peptidoglycan structure, ultimately leading to cell death.





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